

Personal protective equipment for handling 2-Bromo-6-methyl-4-nitropyridine

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Compound of Interest

Compound Name: 2-Bromo-6-methyl-4-nitropyridine

Cat. No.: B1282704

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Essential Safety and Handling of 2-Bromo-6-methyl-4-nitropyridine

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **2-Bromo-6-methyl-4-nitropyridine** are paramount to ensuring laboratory safety and regulatory compliance. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to minimize risks and environmental impact.

Chemical Identifier:

- Name: **2-Bromo-6-methyl-4-nitropyridine**
- CAS Number: 97944-46-2[1][2]
- Molecular Formula: $C_6H_5BrN_2O_2$ [1][3]

Hazard Summary: This compound is classified as hazardous. It is harmful if swallowed, in contact with skin, or if inhaled.[3][4] It is also known to cause skin and serious eye irritation.[3][4]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-Bromo-6-methyl-4-nitropyridine** to prevent exposure.

PPE Item	Specification	Purpose
Gloves	Chemical-resistant (e.g., Butyl rubber or Nitrile)	To prevent skin contact.[5]
Eye Protection	Safety glasses with side-shields or goggles	To protect eyes from splashes. [5]
Lab Coat	Standard laboratory coat	To protect clothing and skin.[5]
Respiratory Protection	Use in a well-ventilated area or fume hood	To avoid inhalation of vapors or dust.[5][6]

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is critical for the safe handling of **2-Bromo-6-methyl-4-nitropyridine**.

- Preparation and Engineering Controls:
 - Always work within a properly functioning and certified laboratory chemical fume hood to minimize inhalation exposure.[5][6]
 - Ensure that an emergency eyewash station and safety shower are readily accessible and within close proximity to the work area.[6][7]
 - Before starting, ensure the work area is clean and free of incompatible materials.
- Donning PPE:
 - Put on a lab coat, ensuring it is fully buttoned.
 - Wear appropriate chemical-resistant gloves. Nitrile gloves are a common choice, but it is always best to check the manufacturer's glove compatibility chart.[5]

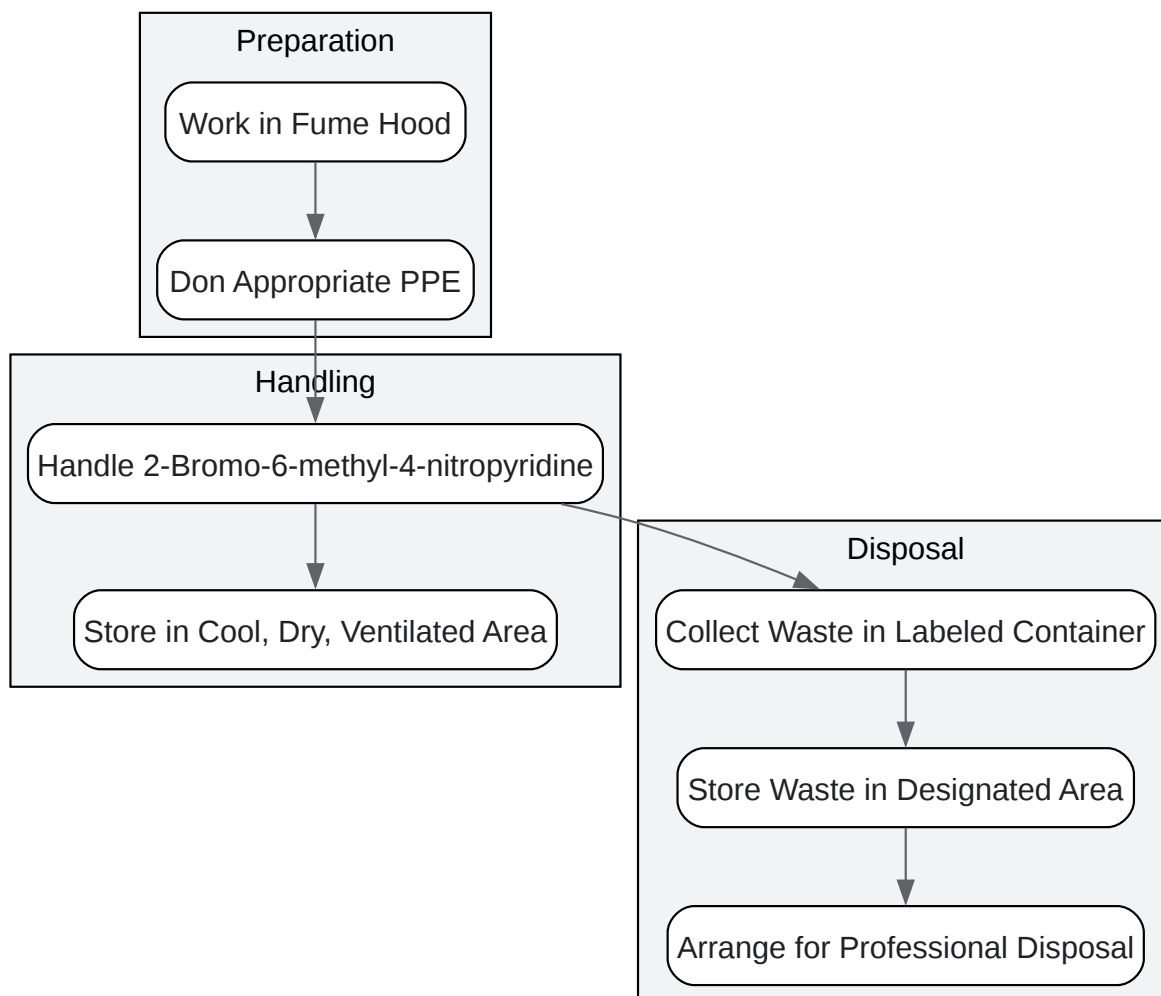
- Wear safety goggles or glasses with side shields to protect your eyes.[5]
- Handling the Compound:
 - Handle **2-Bromo-6-methyl-4-nitropyridine** as a solid to avoid creating dust.
 - Avoid direct contact with skin, eyes, and clothing.[8]
 - Do not eat, drink, or smoke in the area where the chemical is handled.[6]
 - Use spark-proof tools and avoid sources of ignition, as nitrated compounds can be reactive.[9]
- Storage:
 - Store in a cool, dry, and well-ventilated area in a tightly sealed, compatible container.[1]
 - The storage temperature should be between 2-8°C in an inert atmosphere.[1]
 - Store away from incompatible materials such as strong oxidizing agents and acids.[7]
 - The storage container must be clearly labeled with the chemical name and hazard warnings.[10]
- In Case of a Spill:
 - For small spills, absorb the material with an inert, non-combustible absorbent such as vermiculite or sand.[10]
 - For large spills, evacuate the area and contact your institution's Environmental Health and Safety (EHS) department immediately.[10]
 - Ensure adequate ventilation during cleanup.[9]

Disposal Plan

The disposal of **2-Bromo-6-methyl-4-nitropyridine** and its contaminated materials must be handled as hazardous waste in accordance with all federal, state, and local regulations.

- Waste Identification and Segregation:
 - All materials contaminated with **2-Bromo-6-methyl-4-nitropyridine**, including the pure substance, solutions, and any contaminated lab supplies (e.g., gloves, absorbent materials), must be treated as hazardous waste.[\[10\]](#)
- Containerization:
 - Collect all waste in a designated, properly sealed, and clearly labeled hazardous waste container.[\[10\]](#)
 - The container should be made of a compatible material to prevent any chemical reactions.[\[10\]](#)
- Labeling:
 - The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name, "**2-Bromo-6-methyl-4-nitropyridine**".[\[10\]](#)
- Storage of Waste:
 - Store the sealed and labeled waste container in a designated, well-ventilated, and secure satellite accumulation area until it is collected by a licensed hazardous waste management company.[\[10\]](#)
- Final Disposal:
 - Disposal should be carried out by a licensed professional waste disposal service, which will typically use high-temperature incineration.[\[10\]](#)[\[11\]](#)
 - Do not dispose of this chemical down the drain or in regular trash.[\[9\]](#)

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling and disposal of **2-Bromo-6-methyl-4-nitropyridine**.

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